

Triflumizole: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Triflumizole

Cat. No.: B3432268

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the fungicide **Triflumizole**, focusing on its chemical identity, including its CAS numbers and a comprehensive list of synonyms.

Furthermore, it elucidates the compound's primary and secondary mechanisms of action through a detailed signaling pathway diagram.

Chemical Identity: CAS Number and Synonyms

Triflumizole is a widely used imidazole fungicide. Accurate identification is crucial for research and regulatory purposes. The compound is primarily identified by its CAS Registry Number, with a secondary number also having been in use. A variety of synonyms are used in scientific literature, commercial products, and regulatory documents.

Data Point	Value(s)
Primary CAS Number	68694-11-1
Former CAS Number	99387-89-0[1]
Chemical Synonyms	(E)-4-Chloro- α,α,α -trifluoro-N-(1-imidazol-1-yl-2-propoxyethylidene)-o-toluidine, 4-chloro-alpha,alpha,alpha-trifluoro-n-(1-imidazol-1-yl-2-propoxyethylidene);ene)-o-toluidine, Condor, Fruquintinib Impurity 15, fungicide Triflumizole, NF-114, N-[4-chloro-2-(trifluoromethyl)phenyl]-1-imidazol-1-yl-2-propoxyethanimine, Procure, SSP-11, Terraguard, Triflumine, Triflumizol, trifumin, Triumizole, Triumizole Solution, 1000ppm, 氟菌唑 (Chinese), triflumizole (n.f) (French), трифлумизол (Russian)

Molecular Mechanisms and Signaling Pathways

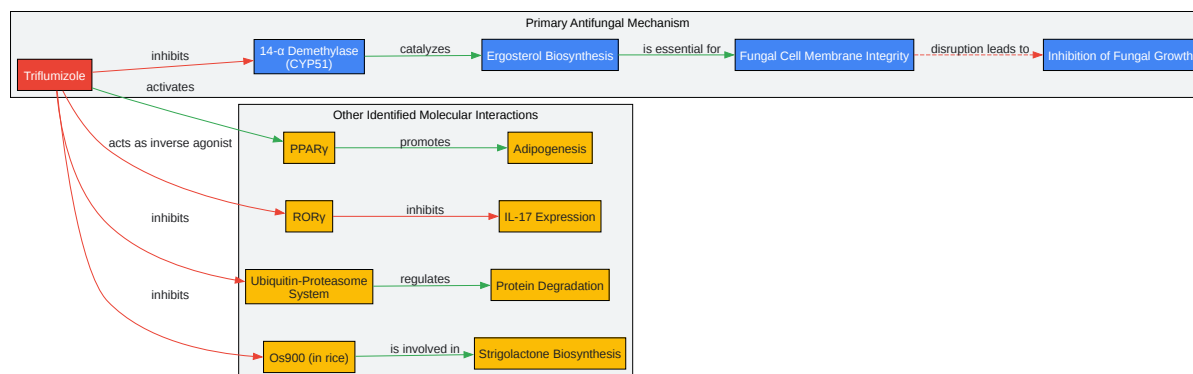
Triflumizole's primary mode of action is the inhibition of ergosterol biosynthesis, a critical component of fungal cell membranes.[2][3] This is achieved through the inhibition of the enzyme 14- α demethylase, a member of the cytochrome P450 family.[4] Disruption of ergosterol production leads to impaired fungal growth and cell death.

Beyond its principal antifungal activity, research has revealed that **Triflumizole** interacts with several other biological pathways:

- **Peroxisome Proliferator-Activated Receptor Gamma (PPAR γ) Activation:** **Triflumizole** has been identified as an activator of PPAR γ , a key regulator of adipogenesis. This interaction suggests its potential role as an obesogen.[1][4] Studies in zebrafish have also shown an upregulation of the PPAR signaling pathway upon exposure.[5]
- **Retinoid Acid Receptor-related Orphan Receptor γ (ROR γ) Inverse Agonism:** It acts as an inverse agonist at ROR γ , which leads to the inhibition of IL-17 expression, indicating potential immunomodulatory effects.[4]

- Ubiquitin-Proteasome System Inhibition: **Triflumizole** has been shown to inhibit the ubiquitin-proteasome system, which can affect protein degradation and cellular regulation.[4]
- Strigolactone Biosynthesis Inhibition: In rice, **Triflumizole** inhibits the biosynthesis of strigolactones by targeting the enzyme Os900, which is involved in converting carlactone to 4-deoxyorobanchol.[6][7]

The following diagram illustrates the known signaling pathways and molecular targets of **Triflumizole**.



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Signaling pathways and molecular targets of **Triflumizole**.

Experimental Protocols

Detailed experimental protocols for the analysis of **Triflumizole** and its metabolites can vary depending on the matrix (e.g., soil, crops, biological tissues). A general workflow for the analysis of **Triflumizole** residues in soil involves several key steps.

Example Experimental Workflow: Analysis of **Triflumizole** in Soil

The following diagram outlines a typical experimental workflow for determining **Triflumizole** residues in soil samples. This process often involves extraction, a chemical conversion to a common analyte for simplified detection, derivatization to enhance analytical sensitivity, and finally, quantification using gas chromatography.

Experimental Workflow for Triflumizole Analysis in Soil

1. Soil Sample Preparation
(weighing, fortification)



2. Steam Distillation Extraction



3. Chemical Hydrolysis
(Conversion to FA-1-1)



4. Derivatization
(with HFAA to form HFBA)



5. GC/ECD Analysis



6. Data Quantification

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Workflow for **Triflumizole** analysis in soil.

Methodology Detail:

A common analytical method for **Triflumizole** and its degradates in soil involves a hydrolysis step to convert these compounds to a common aniline, 2-amino-5-chlorobenzotrifluoride (FA-1-1). This is followed by derivatization with heptafluorobutyric acid anhydride (HFAA) to form the

corresponding heptafluorobutyrylanilide (HFBA). This derivatization enhances the sensitivity for detection by gas chromatography with an electron capture detector (GC/ECD).[8]

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